

safety data sheet and handling precautions for Fmoc-Ile-OH

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Compound of Interest

Compound Name: Fmoc-Ile-OH

Cat. No.: B557448

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An In-depth Technical Guide to the Safe Handling of Fmoc-Ile-OH

For researchers, scientists, and professionals in drug development, the use of protected amino acids like N-(9-Fluorenylmethoxycarbonyl)-L-isoleucine (**Fmoc-Ile-OH**) is a routine aspect of solid-phase peptide synthesis (SPPS).[1][2] While essential for creating custom peptides, ensuring the safe handling and storage of these reagents is paramount to maintaining a safe laboratory environment and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety data and handling precautions for **Fmoc-Ile-OH**.

Chemical Identification and Properties

Fmoc-Ile-OH is an N-Fmoc-protected form of the essential amino acid L-Isoleucine.[3][4] It is a foundational building block in Fmoc-based peptide synthesis.[5]

Table 1: Chemical and Physical Properties of **Fmoc-Ile-OH**

Property	Value	References
CAS Number	71989-23-6	[1] [2] [3]
Molecular Formula	C ₂₁ H ₂₃ NO ₄	[1] [2] [6]
Molecular Weight	353.41 g/mol	[1] [3] [4] [6]
Appearance	White to off-white crystalline powder	[2] [3]
Melting Point	145-147 °C (lit.) to 149-152 °C	[1] [2] [3]
Optical Activity	[α] _D ²⁰ -12±1°, c = 1% in DMF	[1]
Solubility	Soluble in DMF, DMSO, and methanol.	[2] [7]
Storage Temperature	2-8°C	[1] [3]

Hazard Identification and Safety Classifications

The hazard classification for **Fmoc-Ile-OH** can vary between suppliers. While some safety data sheets (SDS) may list the compound as not classified, others provide specific GHS (Globally Harmonized System) classifications.[\[8\]](#)[\[9\]](#) It is crucial for researchers to consult the specific SDS provided by their supplier.

Table 2: GHS Hazard Classifications for **Fmoc-Ile-OH**

Hazard Class	Hazard Statement	Precautionary Codes (Examples)	References
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P330	[9]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313	[9]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	[9]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312	[9]

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling practices are essential to minimize exposure and risk. This involves a combination of engineering controls, administrative procedures, and appropriate personal protective equipment.

Engineering Controls

Always handle **Fmoc-Ile-OH** in a well-ventilated area, such as a chemical fume hood, especially when dealing with the powder form to minimize dust inhalation.[8][9] Provide appropriate exhaust ventilation at places where dust is formed.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Fmoc-Ile-OH**.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Type	Specification	Purpose	References
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.	Protects eyes from dust particles and splashes.	[8]
Hand Protection	Handle with impervious gloves (e.g., nitrile rubber). Inspect gloves prior to use.	Prevents skin contact.	[8]
Skin and Body Protection	Wear a lab coat or impervious clothing.	Protects skin from accidental exposure.	[8]
Respiratory Protection	NIOSH-approved N95 dust mask or higher, especially if dust is generated.	Prevents inhalation of fine powder.	[1]

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Emergency and First-Aid Procedures

In case of accidental exposure, immediate and appropriate first-aid measures are critical.

- If Inhaled: Move the person into fresh air. If the person is not breathing, give artificial respiration. Consult a physician.[8][10]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]

- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8][10]

Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, prevent further leakage if it is safe to do so.[8]

- Personal Precautions: Use the personal protective equipment outlined in Table 3. Avoid breathing dust and evacuate personnel to safe areas.[8]
- Environmental Precautions: Do not let the product enter drains. Discharge into the environment must be avoided.[8]
- Containment and Cleanup: For small spills, use appropriate tools to put the material into a suitable waste disposal container. For large spills, sweep or shovel the material into a labeled container for disposal.[8][10]

Disposal

Dispose of contaminated material and containers at an approved waste disposal plant, in accordance with local, state, and federal regulations.

Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[8] The recommended storage temperature is between 2-8°C.[1][3] Keep the container tightly closed.[8]
- Stability: The product is stable under normal, recommended storage conditions.[3]
- Incompatibilities: Avoid strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can include oxides of carbon (CO, CO₂) and nitrogen (NO_x).[10]

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